

Cross-validation of Ani9's effects in different biological systems

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Compound of Interest

Compound Name: Ani9

Cat. No.: B1353550

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Ani9's Efficacy Across Biological Systems: A Comparative Analysis

For researchers and professionals in drug development, understanding the nuanced effects of molecular compounds across different biological landscapes is paramount. This guide provides a comparative analysis of **Ani9**, a potent and selective small-molecule inhibitor of Anoctamin-1 (ANO1), with other relevant alternatives.^{[1][2]} **Ani9**, identified through high-throughput screening, has demonstrated significant potential in preclinical studies for conditions such as cancer, hypertension, pain, diarrhea, and asthma.^{[1][2][3]}

Comparative Efficacy of ANO1 Inhibitors

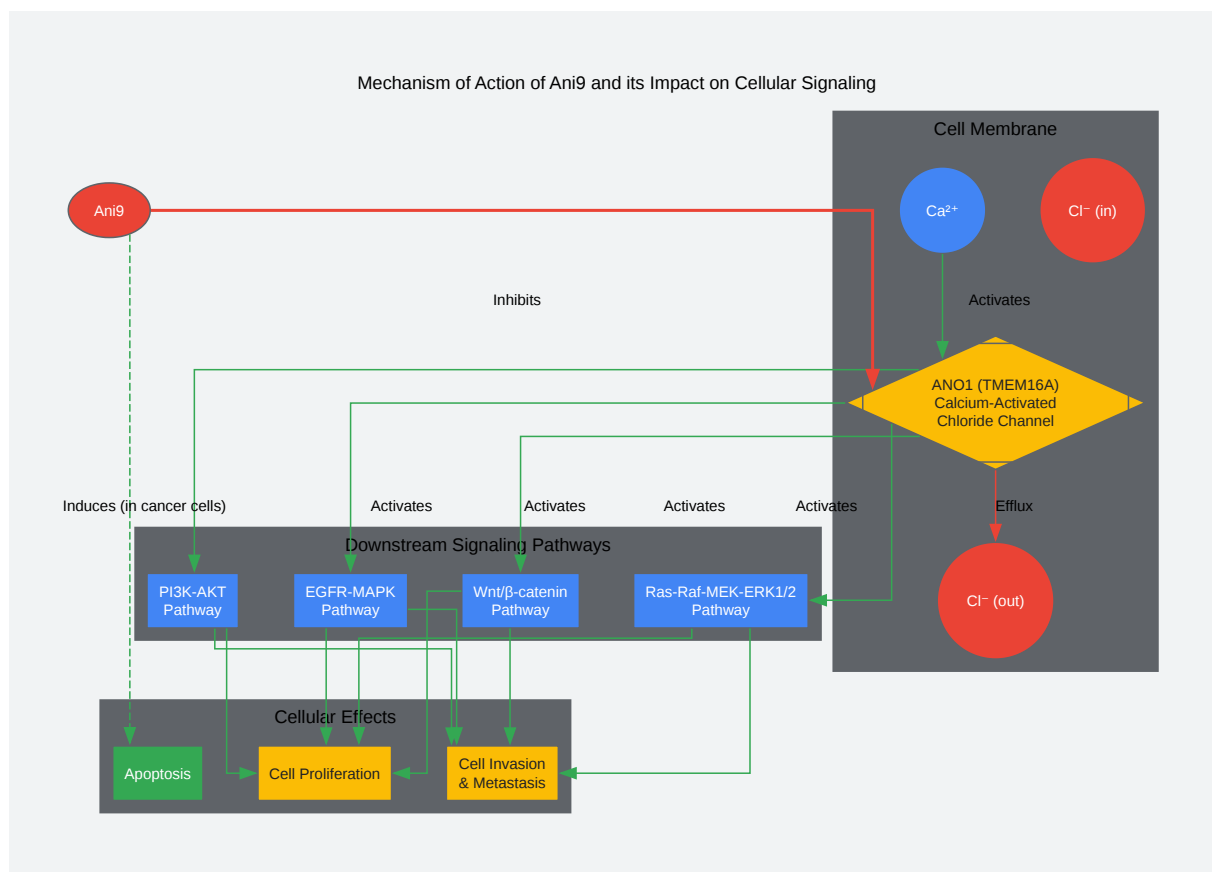
The primary mechanism of **Ani9** is the inhibition of ANO1, a calcium-activated chloride channel (CaCC) implicated in various physiological and pathological processes, including cell proliferation, signal transduction, and mucus secretion.^{[4][5]} The following table summarizes the inhibitory concentration (IC50) of **Ani9** and other known ANO1 inhibitors.

Compound	IC50 (ANO1)	Selectivity Notes
Ani9	77 nM	Highly selective for ANO1 over ANO2.[1][2][6] No effect on ANO2 at 10 µM.
T16Ainh-A01	1.39 µM	Also inhibits ANO2.
MONNA	1.95 µM	Also inhibits ANO2.
Dehydroandrographolide (DP)	Not specified	Natural product inhibitor of ANO1.[4][5]

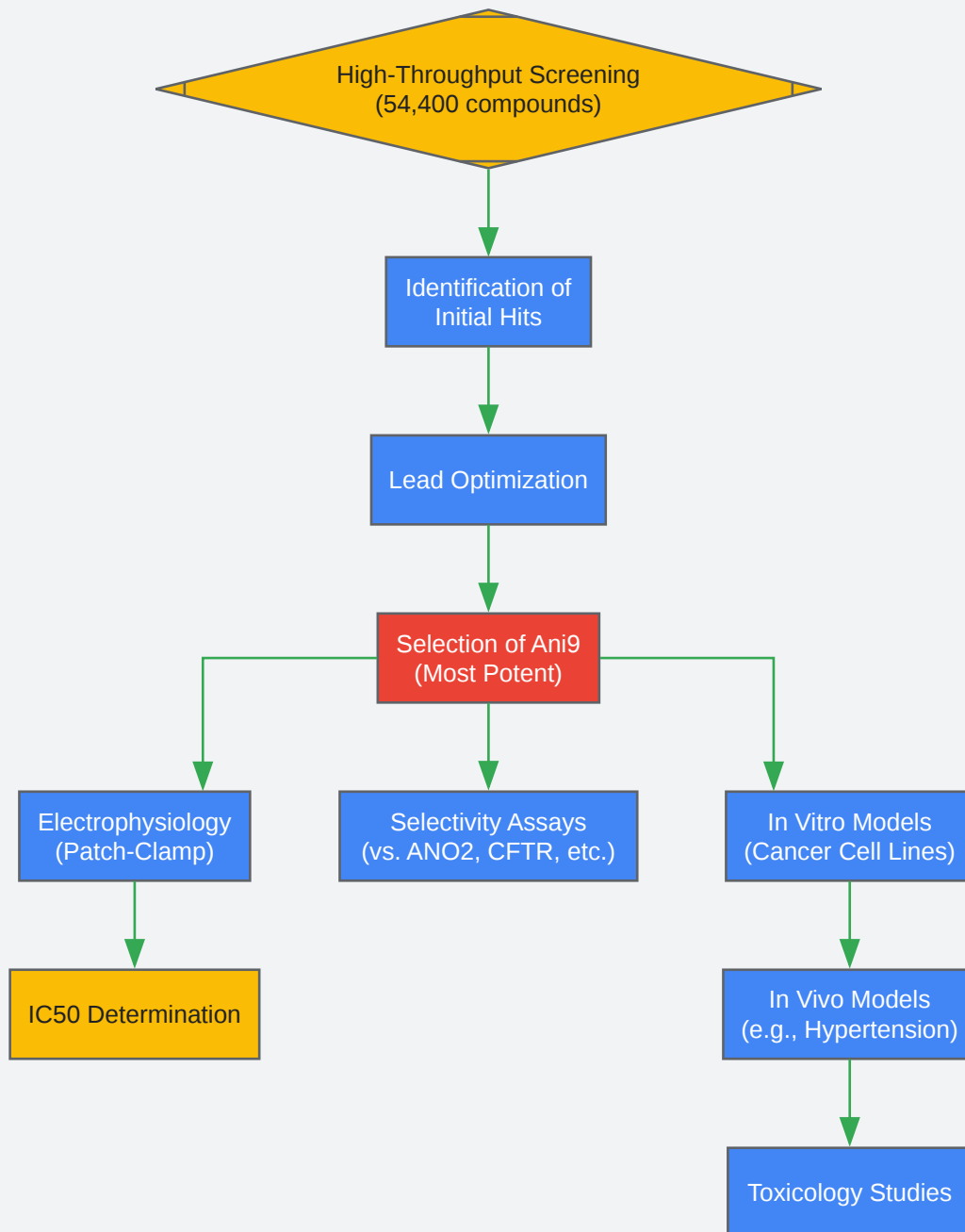
Biological Systems and Signaling Pathways Modulated by Ani9

Ani9's inhibitory action on ANO1 has been shown to impact several critical signaling pathways involved in tumorigenesis and other disease processes. By blocking ANO1, **Ani9** can suppress cancer cell proliferation and invasion.[4][5] In various cancers, including gastrointestinal, prostate, and breast cancer, the inhibition of ANO1 by compounds like **Ani9** leads to a reduction in the malignant behavior of tumor cells.[4][5]

The diagram below illustrates the central role of ANO1 in various signaling cascades and the mechanism of action for **Ani9**.



Experimental Workflow for Ani9 Validation

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